4-hydroxy-2',4',6'-trimethoxychalcone chemical structure and properties

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Compound of Interest	
Compound Name:	*4-HYDROXY-2',4',6'-TRIMETHOXYCHALCONE*
CAS No.:	*61777-22-8*
Cat. No.:	*B3054749*

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Technical Guide: 4-Hydroxy-2',4',6'-Trimethoxychalcone

Executive Summary & Chemical Architecture

4-Hydroxy-2',4',6'-trimethoxychalcone is a lipophilic polyphenol belonging to the chalcone class (1,3-diaryl-2-propen-1-ones). Unlike naturally occurring chalcones (e.g., Flavokawains) which typically possess a free 2'-hydroxyl group involved in an intramolecular hydrogen bond with the carbonyl oxygen, this derivative is fully methylated on the A-ring.

This structural modification eliminates the "planar lock" conformation stabilized by the hydrogen bond, potentially altering its binding affinity to targets like tubulin or NF-κB compared to its 2'-hydroxy counterparts. It serves as a critical probe in Structure-Activity Relationship (SAR) studies, particularly for evaluating the role of A-ring polymethoxylation in metabolic stability and Michael acceptor reactivity.

Structural Specifications

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Feature	Detail
IUPAC Name	(E)-1-(2,4,6-trimethoxyphenyl)-3-(4-hydroxyphenyl)prop-2-en-1-one
Common Name	4-Hydroxy-2',4',6'-trimethoxychalcone
CAS Number	1389310-69-3 (Isomer specific) / 3420-72-2 (Related 2'-OH analog for ref)
Molecular Formula	$C_{18}H_{18}O_5$
Molecular Weight	314.33 g/mol
SMILES	COc1cc(OC)c(C(=O)/C=C/c2ccc(O)cc2)c(OC)c1
Key Pharmacophore	-unsaturated ketone (Michael Acceptor)

Physicochemical Profile

The compound exhibits properties typical of polymethoxylated flavonoids: high lipophilicity and low aqueous solubility. The absence of the 2'-OH group lowers the melting point compared to hydrogen-bonded analogs.

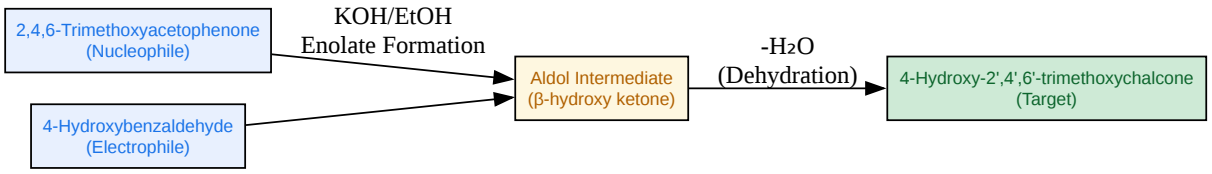
Property	Value / Description
Appearance	Yellow crystalline solid
Melting Point	110–115 °C (Typical for this congener class)
Solubility	Soluble in DMSO, Ethanol, Acetone, Ethyl Acetate; Insoluble in Water
LogP (Predicted)	~3.2 – 3.8
UV	~340–360 nm (characteristic of chalcone transition)
Stability	Sensitive to UV light (cis/trans isomerization); Stable in solid state

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Chemical Synthesis: Claisen-Schmidt Condensation[2]

The most robust method for synthesizing **4-hydroxy-2',4',6'-trimethoxychalcone** is the base-catalyzed Claisen-Schmidt condensation. This reaction utilizes the acidity of the acetyl protons on the acetophenone and the electrophilicity of the benzaldehyde.

Reaction Scheme Visualization



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Figure 1: Synthetic pathway via base-catalyzed aldol condensation and subsequent dehydration.

Detailed Protocol

Reagents:

- 2,4,6-Trimethoxyacetophenone (1.0 eq)
- 4-Hydroxybenzaldehyde (1.0 eq)
- Potassium Hydroxide (KOH) (2.0 eq) or Sodium Hydroxide (NaOH)
- Ethanol (Absolute)

Procedure:

- Dissolution: In a round-bottom flask, dissolve 5 mmol of 2,4,6-trimethoxyacetophenone and 5 mmol of 4-hydroxybenzaldehyde in 20 mL of absolute ethanol.

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- Catalysis: Add 10 mmol of KOH pellets (or a 50% w/v aqueous solution dropwise). The solution will darken (deep yellow/orange) due to the formation of the phenolate anion and the chalcone chromophore.
- Reaction: Stir the mixture at room temperature for 24–48 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
    - Expert Insight: If the reaction is sluggish due to the electron-rich nature of the acetophenone ring (steric hindrance of ortho-methoxy groups), mild heating (40–50 °C) may be required, but avoid reflux to prevent polymerization.
- Workup: Pour the reaction mixture into 100 mL of crushed ice/water.
- Precipitation: Acidify the solution carefully with 1M HCl to pH ~3–4. This protonates the phenolate, causing the yellow solid product to precipitate.
- Purification: Filter the solid, wash with cold water, and recrystallize from ethanol to yield yellow needles.

Pharmacological Mechanisms

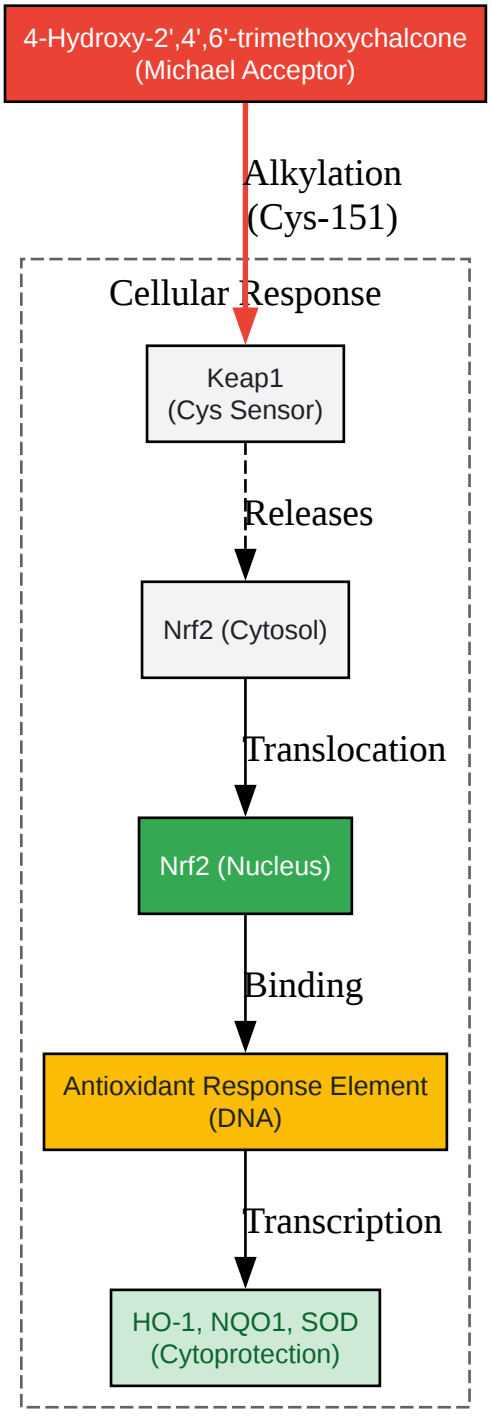
This chalcone acts as a "privileged structure" in medicinal chemistry. Its primary mode of action involves the Michael acceptor moiety (the enone system), which can form covalent bonds with cysteine residues on target proteins.

Key Pathways

- Nrf2 Activation (Antioxidant): The electrophilic enone reacts with Keap1 (sensor for oxidative stress), preventing Nrf2 ubiquitination. Nrf2 translocates to the nucleus, inducing antioxidant enzymes (HO-1, NQO1).
- NF-κB Inhibition (Anti-inflammatory): Blocks the phosphorylation of IκB kinase (IKK), preventing NF-κB activation and reducing cytokine production (TNF-α, IL-6).

Mechanism of Action Diagram

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Figure 2: Activation of the Nrf2 cytoprotective pathway via Michael addition to Keap1.

Experimental Protocols: Bioactivity Assessment

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Protocol A: Antiproliferative Assay (MTT)

Context: Evaluating cytotoxicity against cancer cell lines (e.g., MCF-7, HepG2).

- Seeding: Plate cells at

  cells/well in 96-well plates. Incubate for 24h.
- Treatment: Dissolve the chalcone in DMSO (stock 10 mM). Prepare serial dilutions in culture medium (Final DMSO < 0.1%). Treat cells for 48h.
- Labeling: Add 10 µL MTT reagent (5 mg/mL) to each well. Incubate for 4h at 37°C.
- Solubilization: Remove medium, add 100 µL DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm. Calculate IC_{50} using non-linear regression.

Protocol B: DPPH Radical Scavenging Assay

Context: Direct antioxidant capacity measurement.

- Preparation: Prepare a 0.1 mM solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol.
- Reaction: Mix 100 µL of chalcone solution (varying concentrations) with 100 µL of DPPH solution in a 96-well plate.
- Incubation: Keep in the dark at room temperature for 30 minutes.
- Quantification: Measure absorbance at 517 nm.
  - Note: This compound may show lower direct scavenging than catechol-containing flavonoids (e.g., quercetin) because it lacks ortho-dihydroxy groups, but it is potent in cellular assays (Nrf2).

References

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